

# physical and chemical properties of dibromo(difluoro)silane

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## Compound of Interest

Compound Name: *Dibromo(difluoro)silane*

Cat. No.: *B15485389*

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## An In-depth Technical Guide to Dibromo(difluoro)silane

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dibromo(difluoro)silane** ( $\text{Br}_2\text{F}_2\text{Si}$ ) is a halogenated silane of interest in synthetic chemistry. This document provides a comprehensive overview of its known physical and chemical properties, drawing from available literature. While experimental data for some physical properties are not readily available, this guide consolidates the existing knowledge to serve as a valuable resource.

### Chemical and Physical Properties

**Dibromo(difluoro)silane** is a tetra-substituted silane with two bromine and two fluorine atoms covalently bonded to a central silicon atom.

### Physical Properties

Quantitative experimental data for several key physical properties of **dibromo(difluoro)silane**, such as its boiling point, melting point, and density, are not readily available in the reviewed scientific literature. The data presented below is based on computed values and information for analogous compounds, and should be interpreted with caution.

Property	Value	Source/Comment
Molecular Formula	Br <sub>2</sub> F <sub>2</sub> Si	PubChem[1]
Molecular Weight	225.89 g/mol	Computed by PubChem[1]
Physical State	Not definitively reported; likely a liquid or low-melting solid at STP.	Inferred from related compounds.
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	

## Spectroscopic Data

While specific spectra for **dibromo(difluoro)silane** are not widely published, the following spectroscopic techniques are crucial for its characterization.

Technique	Expected Features
<sup>29</sup> Si NMR	A single resonance is expected, with its chemical shift influenced by the electronegative bromine and fluorine substituents. The signal will be split into a triplet due to coupling with the two fluorine atoms.
<sup>19</sup> F NMR	A single resonance is expected.
Infrared (IR) Spectroscopy	Characteristic absorption bands for Si-F and Si-Br stretching and bending vibrations would be expected.
Raman Spectroscopy	Complementary to IR spectroscopy, Raman would also show characteristic bands for Si-F and Si-Br vibrations.

## Chemical Properties and Reactivity

**Dibromo(difluoro)silane** is a reactive compound, susceptible to hydrolysis and serving as a precursor in various chemical syntheses.

## Stability and Handling

- **Stability:** It is reported to be stable under recommended storage conditions.[2]
- **Handling:** Due to its reactivity, particularly with moisture, it should be handled in a dry, well-ventilated area.[2] Standard personal protective equipment, including safety glasses and gloves, should be worn.[2]

## Reactivity

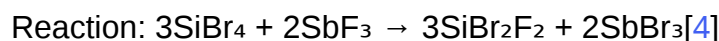
- **Hydrolysis:** Like other halosilanes, **dibromo(difluoro)silane** is expected to be sensitive to moisture, hydrolyzing to form silicon dioxide and the corresponding hydrohalic acids (HBr and HF).
- **Synthesis of other Silanes:** It can be used as a reactant to produce other functionalized silanes. For instance, it reacts with trimethylstannane ( $\text{Me}_3\text{SnH}$ ) to yield bromo(difluoro)silane ( $\text{SiF}_2\text{HBr}$ ).[3]

## Synthesis

Two primary methods for the synthesis of **dibromo(difluoro)silane** have been reported in the literature.

## Halogen Exchange Reaction

This method involves the reaction of silicon tetrabromide ( $\text{SiBr}_4$ ) with antimony trifluoride ( $\text{SbF}_3$ ).



## Reaction with Magnesium

**Dibromo(difluoro)silane** can react with magnesium to produce difluorosilylene ( $\text{SiF}_2$ ), a highly reactive intermediate.



## Experimental Protocols

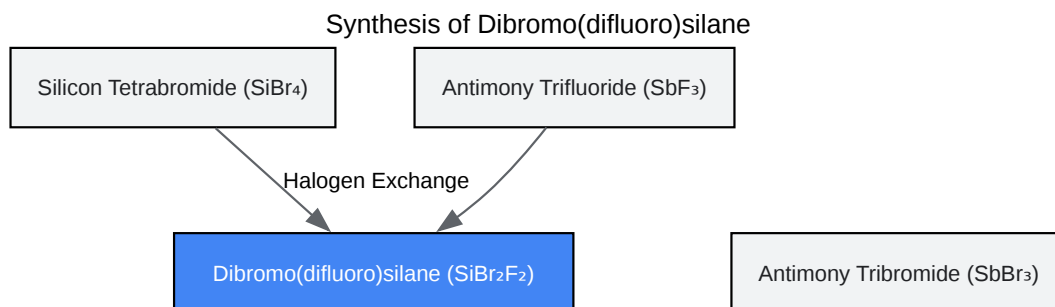
Detailed, step-by-step experimental protocols for the synthesis and purification of **dibromo(difluoro)silane** are not extensively documented in readily accessible literature. However, a general procedure for the halogen exchange reaction can be inferred.

### General Synthesis via Halogen Exchange (Illustrative)

- **Reaction Setup:** A reaction vessel equipped with a reflux condenser and a dropping funnel is charged with silicon tetrabromide. The apparatus should be flame-dried and maintained under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis.
- **Addition of Reagent:** Antimony trifluoride is added portion-wise or as a solution in a suitable anhydrous solvent.
- **Reaction Conditions:** The reaction mixture is typically heated to facilitate the halogen exchange. The reaction temperature and duration would need to be optimized.
- **Product Isolation:** The product, **dibromo(difluoro)silane**, would be isolated from the reaction mixture by fractional distillation. The significant difference in boiling points between the various halosilanes and antimony tribromide should allow for effective separation.
- **Purification and Characterization:** The purity of the isolated **dibromo(difluoro)silane** would be assessed using techniques such as gas chromatography and confirmed by spectroscopic methods (NMR, IR).

## Visualizations

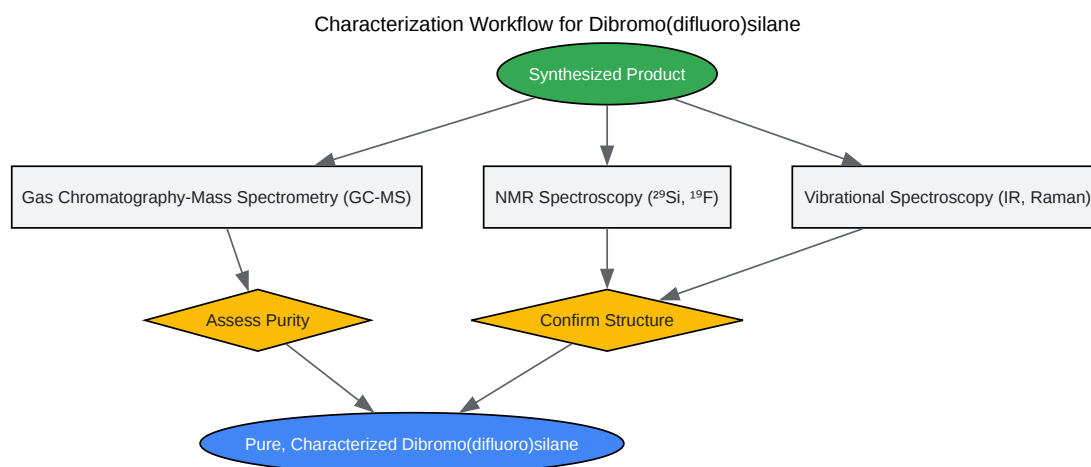
### Synthesis of Dibromo(difluoro)silane



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Caption: Halogen exchange synthesis of **dibromo(difluoro)silane**.

## Characterization Workflow



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## References

- 1. datapdf.com [datapdf.com]
- 2. sites.lsa.umich.edu [sites.lsa.umich.edu]
- 3. difluorodimethylsilane [chemister.ru]
- 4. sites.lsa.umich.edu [sites.lsa.umich.edu]
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